

An In-depth Technical Guide to Z-Phe-Ala-OH

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Compound of Interest

Compound Name: *Z-Phe-Ala-OH*

CAS No.: 16088-00-9

Cat. No.: B093496

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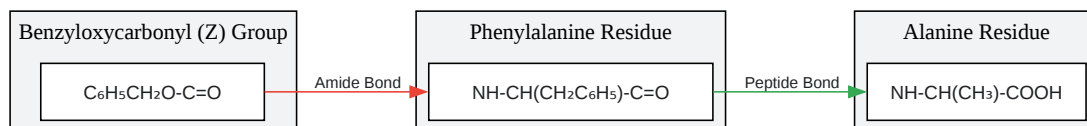
Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of N-Benzyloxycarbonyl-L-phenylalanyl-L-alanine (**Z-Phe-Ala-OH**), a protected dipeptide crucial in synthetic peptide chemistry. It covers the molecule's structure, chemical properties, and its significant applications in research and pharmaceutical development.

Chemical Structure and Formula

Z-Phe-Ala-OH is a dipeptide composed of L-phenylalanine and L-alanine. The N-terminus of the phenylalanine residue is protected by a benzyloxycarbonyl (Z) group, which is instrumental in preventing unwanted side reactions during peptide synthesis. This protective group allows for the controlled, stepwise elongation of peptide chains.

The chemical formula for **Z-Phe-Ala-OH** is $C_{20}H_{22}N_2O_5$.^{[1][2]} Its structure consists of a phenylalanine residue linked to an alanine residue via a peptide bond, with the Z-group attached to the amino group of the phenylalanine.



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Caption: Logical structure of **Z-Phe-Ala-OH**.

Physicochemical and Quantitative Data

The key chemical identifiers and physicochemical properties of **Z-Phe-Ala-OH** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Table 1: Chemical Identifiers for **Z-Phe-Ala-OH**

Identifier	Value	Reference
Synonyms	Z-Phe-Ala, N-Cbz-Phe-Ala, N-Benzyloxycarbonyl-L-phenylalanyl-L-alanine	[2]
CAS Number	21881-18-5	[1] [2]
Molecular Formula	$C_{20}H_{22}N_2O_5$	[1] [2]
Molecular Weight	370.41 g/mol	[2]
InChI Key	LEJTXQOVOPDGHS- YOEHRIQHSA-N	

| SMILES | [C--INVALID-LINK--NC\(=O\)OCc2ccccc2">C@HC\(O\)=O](#) | |

Table 2: Physicochemical Properties of **Z-Phe-Ala-OH**

Property	Value	Reference
Appearance	White to off-white powder	[2]
Purity	≥99% (HPLC)	[2]
Solubility	Approx. 50 mg/mL in methanol	
Optical Rotation	-10.0±0.5° (c=2% in absolute Ethanol)	[2]

| Storage Temp. | 0-8°C or -20°C |[2] |

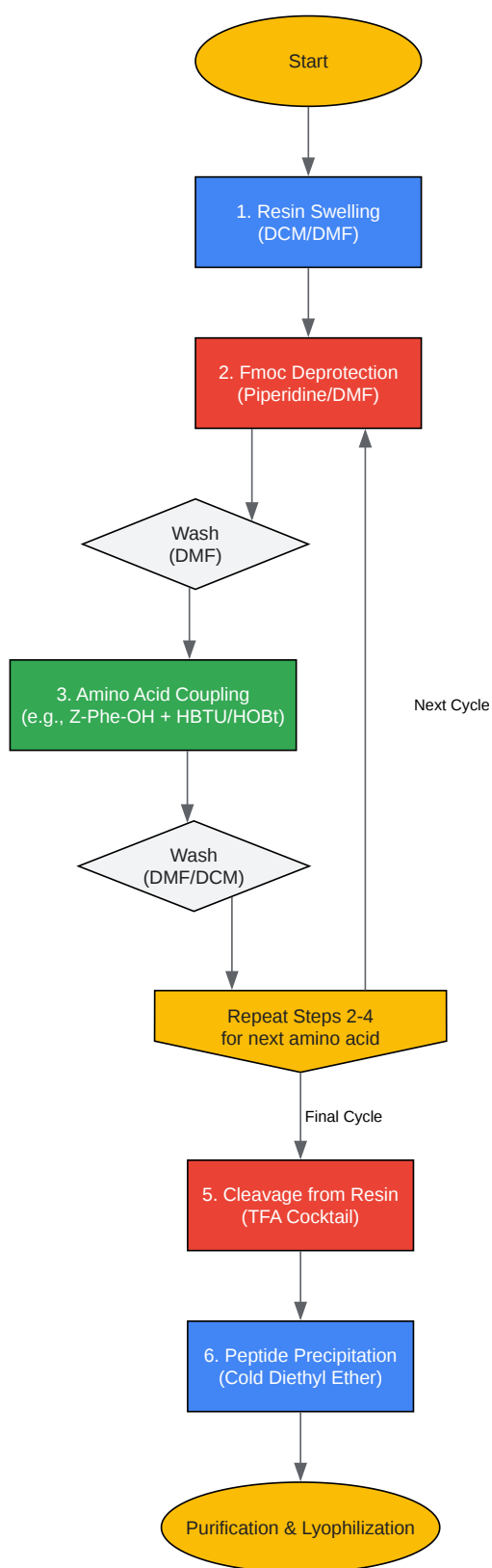
Applications in Research and Drug Development

Z-Phe-Ala-OH is a versatile compound with significant applications in multiple scientific domains.

- **Peptide Synthesis:** It serves as a fundamental building block in the synthesis of more complex peptides.[2] The Z-group provides robust protection of the N-terminus, facilitating controlled chain elongation in solution-phase or solid-phase peptide synthesis (SPPS).
- **Drug Development:** This dipeptide is utilized in the design and optimization of peptide-based therapeutics.[2] Its structure can mimic natural peptides, allowing for the development of drugs that target specific biological pathways with high specificity, particularly in research areas like oncology and metabolic disorders.[2]
- **Biotechnology:** **Z-Phe-Ala-OH** is used to produce biologically active peptides, aiding in research for enzyme inhibitors and vaccines.[3] It can be incorporated into therapeutic proteins to enhance their stability and efficacy.[2]
- **Enzyme Studies:** Researchers employ this compound to investigate enzyme mechanisms and protein-protein interactions, which is critical for advancements in enzyme engineering.[2]

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS) Workflow

Z-Phe-Ala-OH is a product of coupling Z-protected Phenylalanine with Alanine. More commonly, Z-protected amino acids are used as building blocks in SPPS to create larger peptides. The following is a generalized workflow for the manual synthesis of a peptide on a solid support resin using this type of protected amino acid.



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Caption: General workflow for Solid-Phase Peptide Synthesis (SPPS).

Methodology:

- **Resin Swelling:** The solid support (e.g., Rink Amide resin) is swollen in a suitable solvent like Dichloromethane (DCM) followed by N,N-Dimethylformamide (DMF) to expose the reactive sites.[4]
- **N-terminal Deprotection:** If the resin is pre-loaded with an Fmoc-protected amino acid, the Fmoc group is removed using a solution of piperidine in DMF to free the amino group for the next coupling step.[4]
- **Amino Acid Coupling:** The carboxyl group of the incoming N-terminally protected amino acid (e.g., Z-Phe-OH) is activated using coupling reagents (like HBTU/HOBt). The activated amino acid is then added to the resin, forming a peptide bond with the deprotected N-terminus of the resin-bound amino acid. The reaction is carried out in the presence of a base such as DIPEA.[4]
- **Washing:** After coupling, the resin is thoroughly washed with DMF and DCM to remove excess reagents and by-products.
- **Chain Elongation:** Steps 2-4 are repeated for each subsequent amino acid in the desired peptide sequence.
- **Cleavage and Deprotection:** Once the synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed simultaneously using a cleavage cocktail, typically containing a strong acid like Trifluoroacetic acid (TFA).[4]
- **Precipitation and Purification:** The cleaved peptide is precipitated from the cleavage mixture using cold diethyl ether, collected by centrifugation, and then purified, often by reverse-phase high-performance liquid chromatography (RP-HPLC).[4]

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References

- [1. chemuniverse.com \[chemuniverse.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
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